

# 3-Chloro-4-methylanisole structural information and isomers

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Chloro-4-methoxy-1-methylbenzene

Cat. No.: B1365493

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An In-Depth Technical Guide to 3-Chloro-4-methylanisole: Structure, Isomers, and Characterization

## Abstract

This technical guide provides a comprehensive overview of 3-Chloro-4-methylanisole, a substituted aromatic compound of interest in synthetic chemistry. As a Senior Application Scientist, this document synthesizes core structural data, explores its isomeric landscape, outlines a viable synthetic pathway from a common precursor, predicts its spectroscopic signature, and details critical safety and handling protocols. This guide is intended for researchers, scientists, and drug development professionals who require a detailed understanding of this molecule's properties and synthesis. Every section is grounded in authoritative data to ensure scientific integrity and practical applicability in a laboratory setting.

## Core Molecular Identity of 3-Chloro-4-methylanisole

Precise identification is the foundation of all chemical research and development. 3-Chloro-4-methylanisole is a disubstituted anisole derivative with specific physicochemical properties derived from its unique arrangement of chloro, methyl, and methoxy functional groups on the benzene ring.

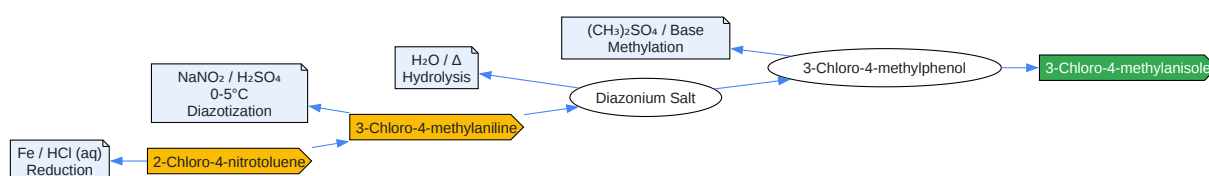
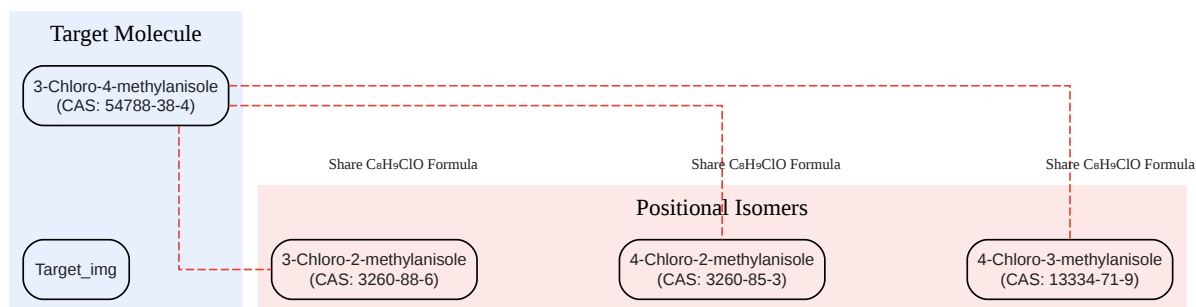
## Identification and Physicochemical Properties

The fundamental identifiers and properties of 3-Chloro-4-methylanisole are summarized below. This data is critical for procurement, registration, and computational modeling.

Identifier	Value	Source
IUPAC Name	3-Chloro-4-methylanisole	<a href="#">[1]</a>
CAS Number	54788-38-4	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	156.61 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
SMILES	<chem>COc1ccc(C)c(Cl)c1</chem>	<a href="#">[4]</a>
InChIKey	ZMZVVVASCILFJL- UHFFFAOYSA-N	<a href="#">[4]</a>

## Structural Representation

The spatial arrangement of substituents on the aromatic ring dictates the molecule's reactivity and physical properties. The structure of 3-Chloro-4-methylanisole is visualized below.



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Address: 3281 E Guasti Rd  
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